

3-Thiopheneacrylic acid methyl ester CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Thio-pheneacrylic acid methyl ester

Cat. No.: B3386776

[Get Quote](#)

An In-depth Technical Guide to Methyl 3-(Thiophen-3-yl)acrylate

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 135835-43-7

This technical guide provides a comprehensive overview of methyl 3-(thiophen-3-yl)acrylate, a valuable synthetic intermediate. This document details its chemical and physical properties, synthesis methodologies, spectroscopic data, potential applications in research and drug development, and essential safety and handling information.

Chemical and Physical Properties

Methyl 3-(thiophen-3-yl)acrylate, also known as 3-Thiophen-3-yl-acrylic acid methyl ester, is a key building block in organic synthesis. Its fundamental properties are summarized in the table below.

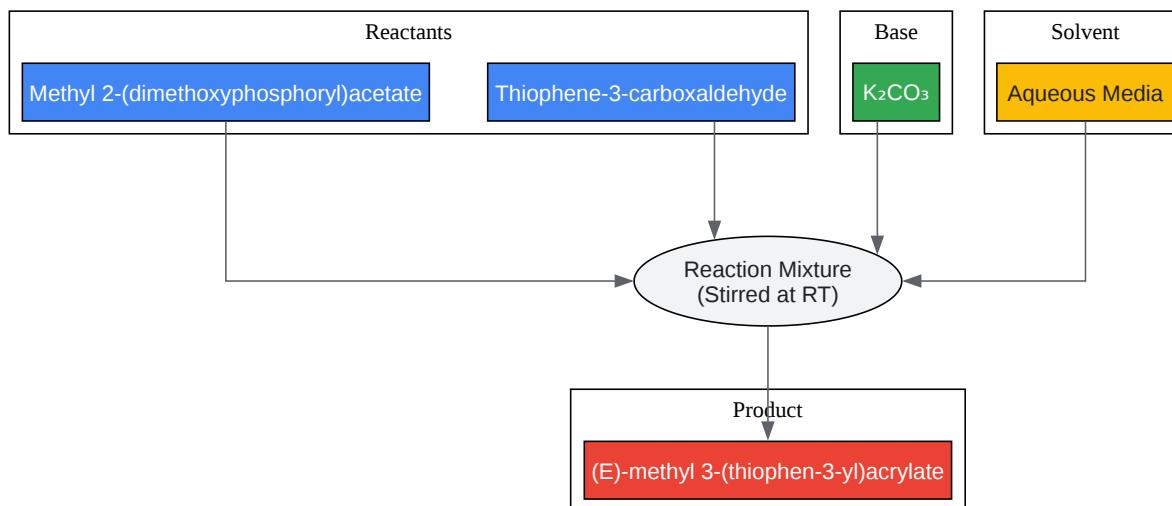
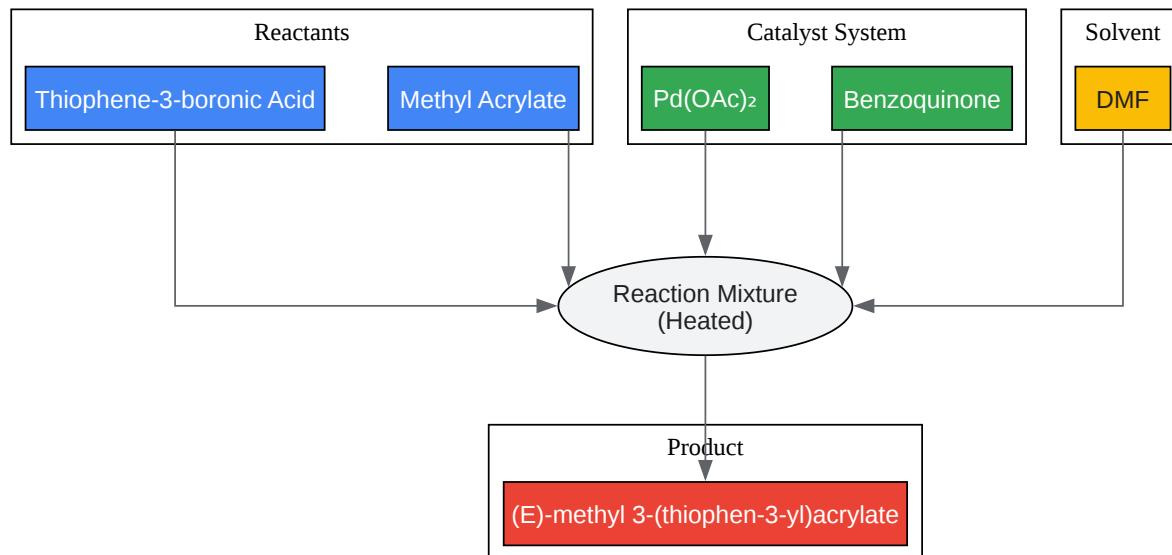
Property	Value	Reference
CAS Number	135835-43-7	
Molecular Formula	C ₈ H ₈ O ₂ S	
Molecular Weight	168.21 g/mol	
Appearance	White solid	[1]
Melting Point	48-49 °C	[1]
IUPAC Name	methyl 3-(thiophen-3-yl)acrylate	[2]
InChI Key	ZBUKIESAKFXOHF-UHFFFAOYSA-N	[2]

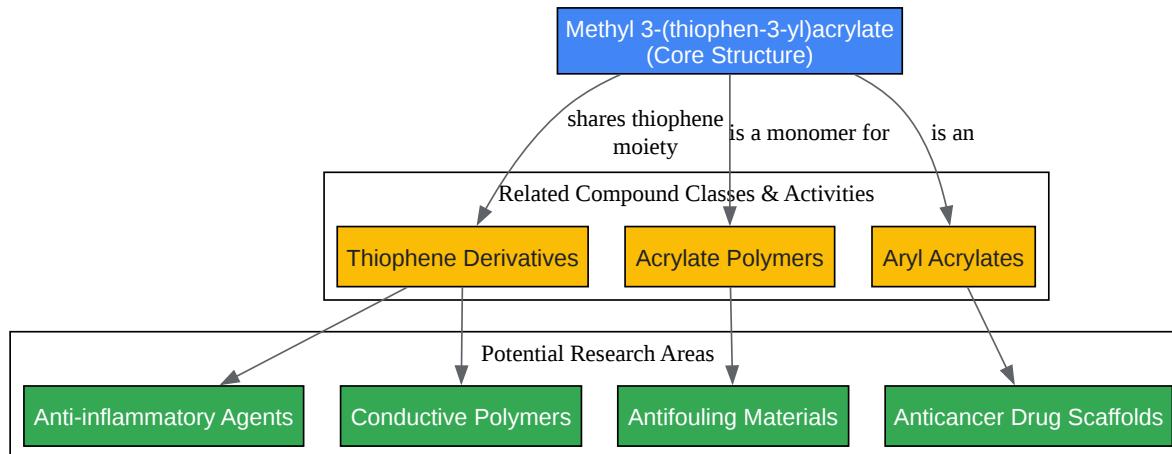
Synthesis of Methyl 3-(Thiophen-3-yl)acrylate

The synthesis of methyl 3-(thiophen-3-yl)acrylate can be effectively achieved through several modern organic chemistry reactions. The most common and efficient methods include the Palladium-Catalyzed Heck Reaction and the Horner-Wadsworth-Emmons olefination.

Palladium-Catalyzed Heck Reaction

A ligand and base-free palladium-catalyzed oxidative Heck reaction provides a direct route to (E)-methyl 3-(thiophen-3-yl)acrylate from thiophene-3-boronic acid and methyl acrylate.[\[1\]](#) This method is advantageous due to its operational simplicity and high efficiency.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [rsc.org](https://www.rsc.org) [rsc.org]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [3-Thiopheneacrylic acid methyl ester CAS number]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3386776#3-thiopheneacrylic-acid-methyl-ester-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com